

Goyaglycoside D: A Technical Overview from the PubChem Database

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Compound of Interest

Compound Name: *Goyaglycoside D*

Cat. No.: *B15596389*

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Introduction

Goyaglycoside D is a naturally occurring cucurbitane-type triterpenoid glycoside isolated from *Momordica charantia*, commonly known as bitter melon. As a member of the diverse family of compounds found in this plant, **Goyaglycoside D** is of interest to the scientific community for its potential biological activities. This document provides a comprehensive technical guide to the information available for **Goyaglycoside D** in the PubChem database, focusing on its chemical properties, and available biological data.

Chemical and Physical Properties

Goyaglycoside D is identified in the PubChem database with the Compound ID (CID) 44445564.^[1] Its molecular formula is C₃₈H₆₂O₉, and it has a molecular weight of 662.9 g/mol.^[1] A summary of its computed physicochemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C38H62O9	[1]
Molecular Weight	662.9 g/mol	[1]
PubChem CID	44445564	[1]
XLogP3-AA	5.1	[1]
Hydrogen Bond Donor Count	4	[1]
Hydrogen Bond Acceptor Count	9	[1]
Rotatable Bond Count	7	[1]
Exact Mass	662.43938355	[1]
Monoisotopic Mass	662.43938355	[1]
Topological Polar Surface Area	145 Å ²	[1]
Heavy Atom Count	47	[1]
Formal Charge	0	[1]
Complexity	1220	[1]

Biological Activities and Bioassay Data

While **Goyaglycoside D** is a known constituent of *Momordica charantia*, a plant recognized for a wide array of medicinal properties including anti-diabetic, antimicrobial, antioxidant, and antitumor effects, specific quantitative bioactivity data for the purified compound is limited in the public domain.[2]

The PubChem BioAssay database does not currently contain specific assay results for **Goyaglycoside D** (CID 44445564). Broader studies on *Momordica charantia* extracts and related cucurbitane triterpenoids suggest potential for biological activity. For instance, extracts of bitter melon have been shown to possess antimicrobial properties.[2] However, without specific bioassay data for **Goyaglycoside D**, it is not possible to attribute these activities directly to this compound.

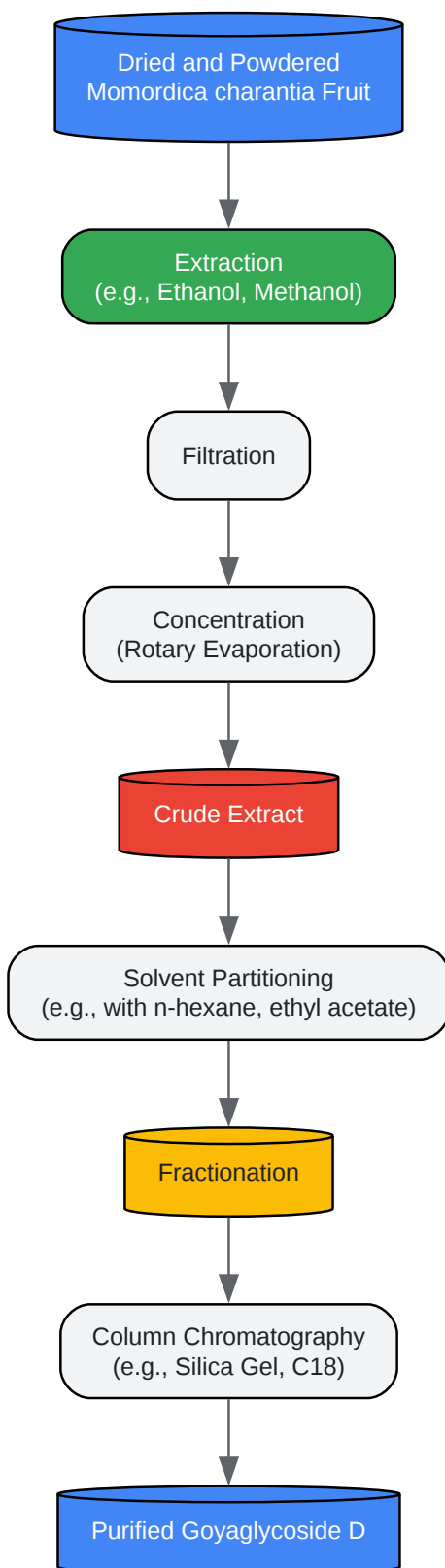
Further research is required to elucidate the specific biological targets and quantitative efficacy of **Goyaglycoside D**.

Experimental Protocols

Detailed experimental protocols specifically for the isolation, purification, and biological testing of **Goyaglycoside D** are not readily available in the searched literature. However, general methodologies for the extraction and purification of steroidal glycosides and other triterpenoids from *Momordica charantia* can be adapted.

General Extraction and Purification Workflow for Triterpenoids from *Momordica charantia*

The following is a generalized workflow based on common practices for isolating compounds from plant materials.



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A general workflow for the extraction and purification of triterpenoids.

A typical procedure involves:

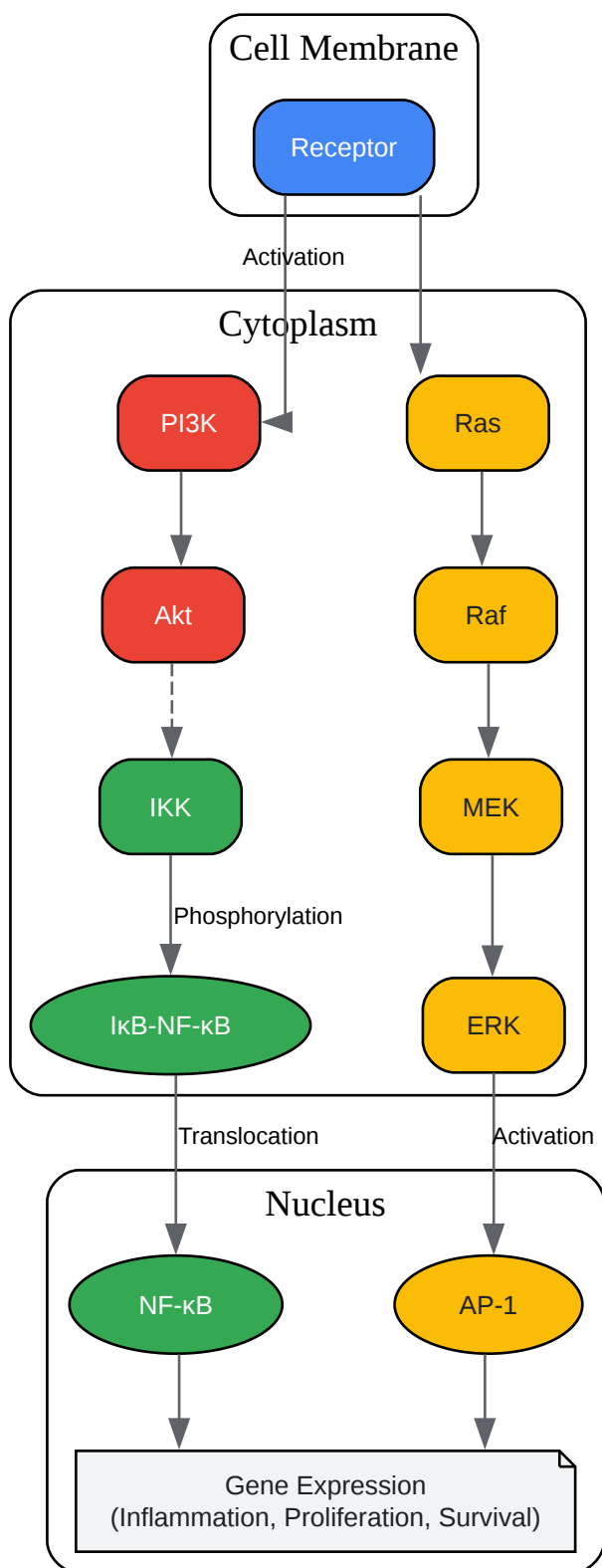
- **Extraction:** The dried and powdered plant material is extracted with a suitable solvent, such as ethanol or methanol, often using methods like hot reflux.
- **Purification:** The crude extract is then subjected to a series of purification steps. This may include solvent-solvent partitioning to separate compounds based on their polarity, followed by various chromatographic techniques such as column chromatography over silica gel or C18 reversed-phase media to isolate the target compound.

Signaling Pathway Interactions

Currently, there is no specific information available in the PubChem database or the broader scientific literature detailing the direct effects of **Goyaglycoside D** on any specific signaling pathways.

Terpenoids, as a broad class of natural products, have been shown to modulate various signaling pathways, including those central to inflammation, cell proliferation, and apoptosis, such as the NF- κ B, MAPK, and PI3K/Akt pathways. However, it is crucial to note that these are general observations for the entire class of compounds and cannot be directly extrapolated to **Goyaglycoside D** without specific experimental evidence.

The diagram below illustrates a generalized representation of these key signaling pathways often investigated in the context of natural product research.



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Key signaling pathways often studied in drug discovery.

Conclusion and Future Directions

Goyaglycoside D is a defined chemical entity within the PubChem database, with its basic physicochemical properties computationally predicted. However, there is a notable absence of specific, quantitative biological data and detailed experimental protocols for this compound. While its origin from *Momordica charantia* suggests potential for interesting bioactivities, further research is imperative to:

- Isolate and purify **Goyaglycoside D** in sufficient quantities for comprehensive biological screening.
- Conduct a wide range of bioassays to determine its specific biological targets and quantify its activity (e.g., IC50, EC50 values).
- Investigate its effects on key signaling pathways in relevant cell-based models to elucidate its mechanism of action.

Such studies will be crucial in determining the potential of **Goyaglycoside D** as a lead compound for drug development or as a valuable tool for biomedical research.

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References

- 1. Goyaglycoside D | C38H62O9 | CID 44445564 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. phcogj.com [phcogj.com]
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